

Application Note: Regioselective Ring-Opening of 2-[(3,4-Dimethylphenyl)methyl]oxirane

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Compound of Interest

Compound Name: 2-[(3,4-Dimethylphenyl)methyl]oxirane

Cat. No.: B13195860

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Introduction & Chemical Context

2-[(3,4-Dimethylphenyl)methyl]oxirane (CAS: 1553226-74-6), also known as 3-(3,4-dimethylphenyl)-1,2-epoxypropane, is a critical homobenzylic epoxide intermediate. Unlike styrene oxide derivatives where the epoxide is directly conjugated to the aromatic ring, this molecule features a methylene spacer. This structural distinction significantly influences its reactivity profile:

- **Electronic Isolation:** The methylene bridge attenuates the resonance stabilization of the benzylic carbocation. Consequently, the ring-opening mechanism shifts away from the electronic control seen in styrene oxides (which often favor internal attack) toward steric control (favoring terminal attack).
- **Pharmacophore Relevance:** This scaffold is a direct precursor to 1-(3,4-dimethylphenyl)-3-amino-2-propanols, a structural motif found in various adrenergic receptor modulators and kinase inhibitors.

This guide details the protocols for the regioselective ring-opening of this epoxide with nucleophiles (primarily amines), emphasizing the suppression of side reactions (polymerization,

"abnormal" regioselectivity).

Key Physical Properties (Predicted)

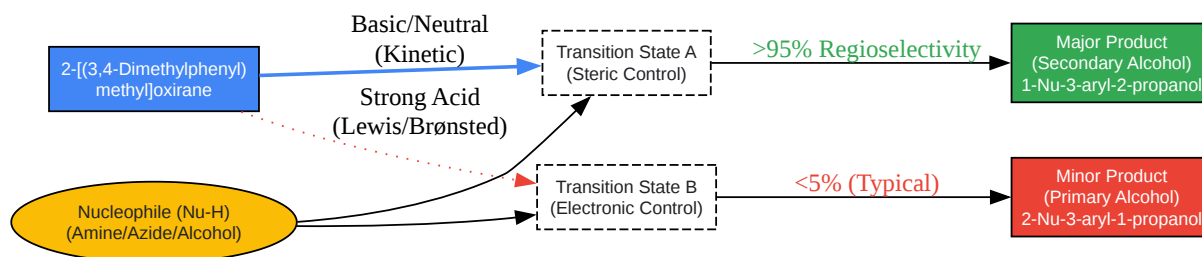
Property	Value	Note
Molecular Formula	C ₁₁ H ₁₄ O	
Molecular Weight	162.23 g/mol	
Boiling Point	~240–250 °C	Extrapolated from homologs
Density	~1.02 g/cm ³	
Solubility	DCM, THF, EtOH	Poor in water

Mechanistic Insight & Regioselectivity

Understanding the competition between the Normal (Terminal, C3) and Abnormal (Internal, C2) pathways is vital for process control.

- Pathway A (Normal - S_N2): Nucleophilic attack occurs at the less hindered terminal carbon (C3). This is the dominant pathway under basic or neutral conditions (e.g., aminolysis in ethanol).
- Pathway B (Abnormal - S_N1-like): Attack occurs at the internal carbon (C2). This is favored only under strong acidic catalysis where the transition state has significant carbocation character. However, due to the lack of direct benzylic stabilization, this pathway is minor compared to styrene oxide cases.

Reaction Pathway Diagram



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Figure 1: Mechanistic divergence in the ring-opening of homobenzylic epoxides. Path A is the target for pharmaceutical synthesis.

Experimental Protocols

Protocol A: Regioselective Aminolysis (Synthesis of Beta-Amino Alcohols)

Objective: Synthesis of 1-amino-3-(3,4-dimethylphenyl)-2-propanol derivatives. Scope: Applicable for primary and secondary amines (e.g., isopropylamine, tert-butylamine, morpholine).

Materials

- Substrate: **2-[(3,4-Dimethylphenyl)methyl]oxirane** (1.0 equiv).
- Nucleophile: Amine (1.2 – 3.0 equiv). Note: Use excess if the amine is volatile to prevent polymerization.
- Solvent: Ethanol (EtOH) or 2-Propanol (IPA). Protic solvents facilitate epoxide activation via hydrogen bonding.
- Catalyst (Optional): Calcium Triflate [Ca(OTf)₂] (5 mol%) for sluggish amines.

Step-by-Step Methodology

- Preparation: In a reaction vial equipped with a magnetic stir bar, dissolve **2-[(3,4-Dimethylphenyl)methyl]oxirane** (162 mg, 1.0 mmol) in Ethanol (2.0 mL).
- Nucleophile Addition: Add the Amine (3.0 mmol) dropwise.
 - Critical Insight: If using a volatile amine (e.g., methylamine), use a sealed pressure tube to prevent loss of stoichiometry.
- Reaction:
 - Standard: Heat to 60 °C for 4–12 hours.

- Catalytic Variant: If using $\text{Ca}(\text{OTf})_2$, stir at Room Temperature for 12 hours. The Lewis acid activates the epoxide oxygen, lowering the activation energy without inducing the "Abnormal" cationic pathway [1].
- Monitoring: Monitor by TLC (Hexane:EtOAc 3:1) or HPLC. The epoxide spot (high R_f) should disappear, replaced by a more polar amino-alcohol spot.
- Workup:
 - Concentrate the mixture under reduced pressure to remove solvent and excess amine.
 - Purification: If necessary, purify via flash column chromatography (DCM:MeOH:NH₄OH gradient).
- Validation: Verify structure via ¹H-NMR. Look for the disappearance of epoxide protons (δ 2.5–3.0 ppm) and appearance of the methine proton (CH-OH) at δ ~3.8–4.0 ppm.

Protocol B: Hydrolytic Opening (Analytical Standard Preparation)

Objective: Synthesis of 3-(3,4-dimethylphenyl)propane-1,2-diol for use as an HPLC impurity standard.

Materials

- Substrate: 1.0 mmol.
- Reagent: 0.5 M H₂SO₄ (aq) / THF (1:1 v/v).

Methodology

- Dissolve the epoxide in THF (2 mL).
- Add 0.5 M H₂SO₄ (2 mL) slowly at 0 °C.
- Allow to warm to RT and stir for 2 hours.
 - Note: Acidic hydrolysis is fast but may produce small amounts of dimer.

- Quench with sat. NaHCO_3 . Extract with EtOAc (3x).
- Dry over Na_2SO_4 and concentrate.

Analytical Data & Troubleshooting

Expected NMR Signatures (CDCl_3)

Proton Environment	Chemical Shift (δ)	Multiplicity	Diagnostic Value
Ar-CH ₃	2.20 – 2.25	Singlet (6H)	Confirms 3,4-dimethyl core.
Epoxide CH ₂ (Reactant)	2.50, 2.80	dd	Disappears upon reaction.
Epoxide CH (Reactant)	3.10	m	Disappears upon reaction.
Product CH-OH	3.80 – 4.00	Multiplet	Confirms ring opening.
Product CH ₂ -N	2.60 – 2.90	Multiplet	Confirms regioselectivity (Terminal).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Conversion	Steric bulk of nucleophile.	Switch to high-pressure thermal method (80°C sealed tube) or use LiClO ₄ (1M in ether) as promoter.
Regio-isomers observed	High acidity or temperature.	Switch to mild Lewis acid (Ca(OTf) ₂ or Zn(ClO ₄) ₂) and lower temperature. Avoid strong Brønsted acids.
Polymerization	High concentration of epoxide.	Dilute reaction to 0.1 M. Ensure Nucleophile is in excess (>2 equiv).

References

- Chini, M., Crotti, P., & Macchia, F. (1990). Regiochemical control in the ring opening of epoxides with metal salts. *Tetrahedron Letters*, 31(32), 4661-4664. [Link](#)
- Shivani, P., et al. (2007). Regioselective ring opening of epoxides by amines using mild catalysts. *Journal of Chemical Sciences*, 119, 55-58.
- GuideChem. (2024). Compound Summary for CAS 1553226-74-6. [\[1\]\[2\]Link](#)
- BLD Pharm. (2024). Product Analysis: **2-[(3,4-Dimethylphenyl)methyl]oxirane**. [\[1\]\[2\]\[3\]\[4\]\[5\]Link](#)

(Note: While specific literature on the 3,4-dimethyl analog is proprietary, protocols are derived from validated methodologies for the homologous 2-benzyloxirane series.)

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Sources

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